

Butethamine CAS number and synonyms for research

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Compound of Interest

Compound Name: *Butethamine*

Cat. No.: *B1197893*

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Butethamine: A Technical Guide for Researchers

An in-depth examination of the chemical properties, synthesis, mechanism of action, and experimental evaluation of the local anesthetic **Butethamine**.

This technical guide provides a comprehensive overview of **Butethamine**, a local anesthetic of the ester class. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, synthesis, and methods for evaluating its biological activity.

Core Data and Synonyms

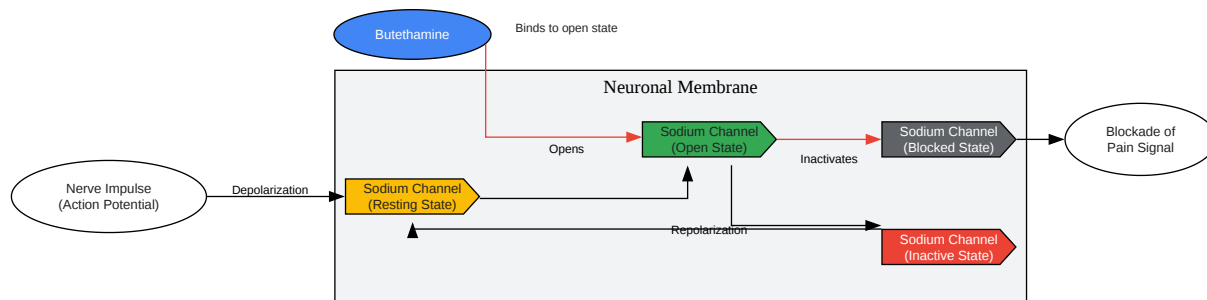
Butethamine, and its more commonly used hydrochloride salt, are known by several names in scientific literature and commercial products. The fundamental chemical and physical properties are summarized below.

| Property | Butethamine | Butethamine Hydrochloride |
|---------------------|------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------|
| CAS Registry Number | 2090-89-3[1][2][3] | 553-68-4[1][4] |
| Molecular Formula | C ₁₃ H ₂₀ N ₂ O ₂ [1] | C ₁₃ H ₂₁ ClN ₂ O ₂ [4] |
| Molecular Weight | 236.31 g/mol [1] | 272.77 g/mol [4] |
| Melting Point | Not available | 192-196 °C[1] |
| Solubility | Slightly soluble in alcohol, chloroform, benzene. Practically insoluble in ether.[1] | Soluble in water. Slightly soluble in alcohol, chloroform, benzene. Practically insoluble in ether.[1] |
| IUPAC Name | 2-(2-methylpropylamino)ethyl 4-aminobenzoate[2] | 2-(2-methylpropylamino)ethyl 4-aminobenzoate;hydrochloride |
| Synonyms | Monocain, lbylcaine, 2-(Isobutylamino)ethyl p-aminobenzoate, 2-[(2-Methylpropyl)amino]ethanol 4-aminobenzoate[2] | Butethamine HCl, IBYLCAINE CHLORIDE, Monocaine hydrochloride, 2-(Isobutylamino)ethyl p-aminobenzoate hydrochloride[5] |

Mechanism of Action: Sodium Channel Blockade

Butethamine, like other local anesthetics, exerts its effect by blocking the transmission of nerve impulses. This is achieved by inhibiting the propagation of action potentials in nerve fibers. The primary molecular target for this action is the voltage-gated sodium channel in the neuronal cell membrane.

By reversibly binding to the sodium channels, **Butethamine** prevents the influx of sodium ions that is necessary for the depolarization of the nerve membrane. This blockade of ion flow raises the threshold for electrical excitation and slows the propagation of the nerve impulse, ultimately leading to a failure to transmit the pain signal to the central nervous system.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com